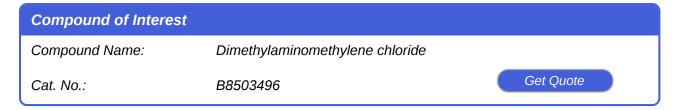


# An In-depth Technical Guide to (Chloromethylene)dimethylammonium Chloride (Vilsmeier Reagent)

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

(Chloromethylene)dimethylammonium chloride, commonly known as the Vilsmeier reagent, is a highly versatile and reactive organic compound with the general formula [(CH<sub>3</sub>)<sub>2</sub>N=CHCl]+Cl<sup>-</sup>. It is a powerful electrophile and a cornerstone reagent in organic synthesis, most notably for the introduction of a formyl group (-CHO) onto a wide range of substrates in the Vilsmeier-Haack reaction. This guide provides a comprehensive overview of its synthesis, properties, and key applications, with a focus on detailed experimental protocols and data presentation for the scientific community.

# Properties of (Chloromethylene)dimethylammonium Chloride

The physical and chemical properties of the Vilsmeier reagent are crucial for its handling, storage, and application in synthesis. It is a moisture-sensitive solid, and its reactivity is largely dictated by the electrophilic nature of the central carbon atom.



Property	Value	Citations
Molecular Formula	C <sub>3</sub> H <sub>7</sub> Cl <sub>2</sub> N	[1]
Molecular Weight	128.00 g/mol	[1]
Appearance	White to pale-yellow solid	[2]
Melting Point	130-139 °C (decomposes)	[3]
Solubility	Soluble in polar organic solvents like CH <sub>2</sub> Cl <sub>2</sub> , CH <sub>3</sub> CN; reacts violently with water.	[4][5]
Stability	Unstable, moisture-sensitive. Should be stored under inert gas and refrigerated.	[5][6]

Safety Information: The Vilsmeier reagent is corrosive and causes skin and eye irritation. It may also cause respiratory irritation. Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound. All manipulations should be performed in a well-ventilated fume hood.[7]

# Synthesis of (Chloromethylene)dimethylammonium Chloride

The Vilsmeier reagent is typically prepared in situ by the reaction of N,N-dimethylformamide (DMF) with an acidic chloride. Several methods have been developed, each with its own advantages and disadvantages regarding safety, cost, and efficiency.

#### **Common Synthetic Routes**

- From N,N-Dimethylformamide (DMF) and Phosphorus Oxychloride (POCl₃): This is one of the most common methods for generating the Vilsmeier reagent. The reaction is straightforward and proceeds readily at low temperatures.[8]
- From N,N-Dimethylformamide (DMF) and Thionyl Chloride (SOCl<sub>2</sub>): Thionyl chloride is another effective reagent for the synthesis of the Vilsmeier reagent. This method is also widely used and offers a good yield of the desired product.[8][9]



- From N,N-Dimethylformamide (DMF) and Phosgene (COCl<sub>2</sub>): Phosgene, a highly toxic gas, can be used to prepare the Vilsmeier reagent. Due to the hazardous nature of phosgene, this method is generally reserved for specific applications where other methods are not suitable.
   [2]
- From N,N-Dimethylformamide (DMF) and Phthaloyl Dichloride: A more environmentally benign approach involves the use of phthaloyl dichloride. This method avoids the use of highly toxic reagents and produces phthalic anhydride as a byproduct, which can be easily removed.[10][11]

### **Experimental Protocols**

- 1. Synthesis from N,N-Dimethylformamide and Phosphorus Oxychloride[8]
- Materials:
  - N,N-Dimethylformamide (DMF)
  - Phosphorus oxychloride (POCl<sub>3</sub>)
  - Anhydrous solvent (e.g., dichloromethane, 1,2-dichloroethane)
- Procedure:
  - In a three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, place anhydrous N,N-dimethylformamide (1.0 eq) in the chosen anhydrous solvent.
  - Cool the flask to 0 °C in an ice bath.
  - Slowly add phosphorus oxychloride (1.0 eq) dropwise to the stirred solution, maintaining the temperature below 5 °C.
  - After the addition is complete, allow the mixture to warm to room temperature and stir for 1-2 hours.
  - The resulting white to pale-yellow precipitate is the Vilsmeier reagent, which can be used directly for subsequent reactions.

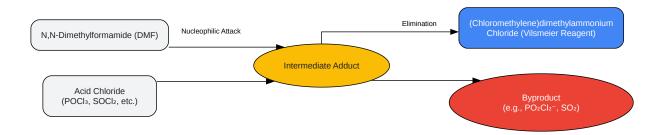


- 2. Synthesis from N,N-Dimethylformamide and Thionyl Chloride[9]
- Materials:
  - N,N-Dimethylformamide (DMF)
  - Thionyl chloride (SOCl<sub>2</sub>)
  - Mixed solvent (e.g., 2-methyl-1-propanol and water)
- Procedure:
  - In a reaction vessel, combine N,N-dimethylformamide (1.0 eq) with the mixed solvent.
  - Cool the mixture and slowly add an equimolar amount of thionyl chloride dropwise while maintaining the temperature at 20 °C.
  - The reaction is then carried out in three phases:
    - Constant temperature at 35 °C for 1 hour.
    - Gradual temperature increase to 45 °C (at 0.5 °C/min) and hold for 0.5 hours, then increase to 50 °C (at 1 °C/min) and hold for 0.5 hours.
    - Reflux for 2 hours.
  - After the reaction, sulfur dioxide is removed under reduced pressure to yield the Vilsmeier reagent.

### **Logical Relationships in Synthesis**

The formation of the Vilsmeier reagent involves the nucleophilic attack of the oxygen atom of DMF on the electrophilic center of the acid chloride, followed by elimination to form the stable iminium salt.





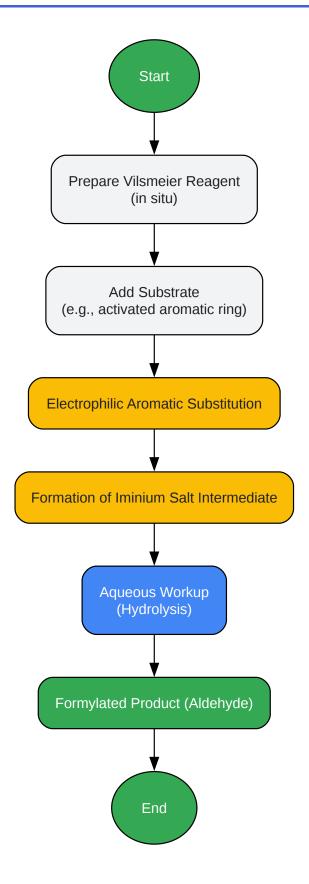
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Caption: General synthesis pathway of the Vilsmeier reagent.

## Experimental Workflow for a Typical Vilsmeier-Haack Reaction

The Vilsmeier-Haack reaction is a powerful formylation method that utilizes the Vilsmeier reagent. The general workflow involves the formation of the reagent, followed by the reaction with a suitable substrate and subsequent hydrolysis.





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Caption: A typical workflow for the Vilsmeier-Haack formylation reaction.



# **Applications in Drug Development and Organic Synthesis**

The Vilsmeier reagent is a key intermediate in the synthesis of a wide variety of organic molecules, including many with important biological activities. Its ability to introduce a formyl group provides a versatile handle for further chemical transformations.

- Synthesis of Aldehydes: The most prominent application is the formylation of electron-rich aromatic and heteroaromatic compounds to produce the corresponding aldehydes. These aldehydes are valuable precursors in the synthesis of pharmaceuticals and other fine chemicals.[8]
- Synthesis of Heterocyclic Compounds: The Vilsmeier reagent is instrumental in the construction of various heterocyclic ring systems, such as pyrazoles, indoles, and quinolines.
   [12]
- Conversion of Alcohols and Carboxylic Acids: It can be used to convert alcohols to alkyl chlorides and carboxylic acids to acid chlorides.[10]
- Synthesis of Amides and Esters: In the presence of amines or alcohols, the Vilsmeier reagent can facilitate the formation of amides and esters, respectively.[13]

#### Conclusion

(Chloromethylene)dimethylammonium chloride, the Vilsmeier reagent, remains an indispensable tool in modern organic synthesis. Its straightforward preparation and high reactivity make it the reagent of choice for a multitude of chemical transformations, particularly formylation reactions. A thorough understanding of its properties, synthesis, and handling is essential for its safe and effective utilization in research and development, contributing to the advancement of medicinal chemistry and materials science.

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